

Isobutylshikonin: A Technical Guide to its Potential as an Anticancer Agent

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Compound of Interest

Compound Name: *Isobutylshikonin*

Cat. No.: *B150250*

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Executive Summary

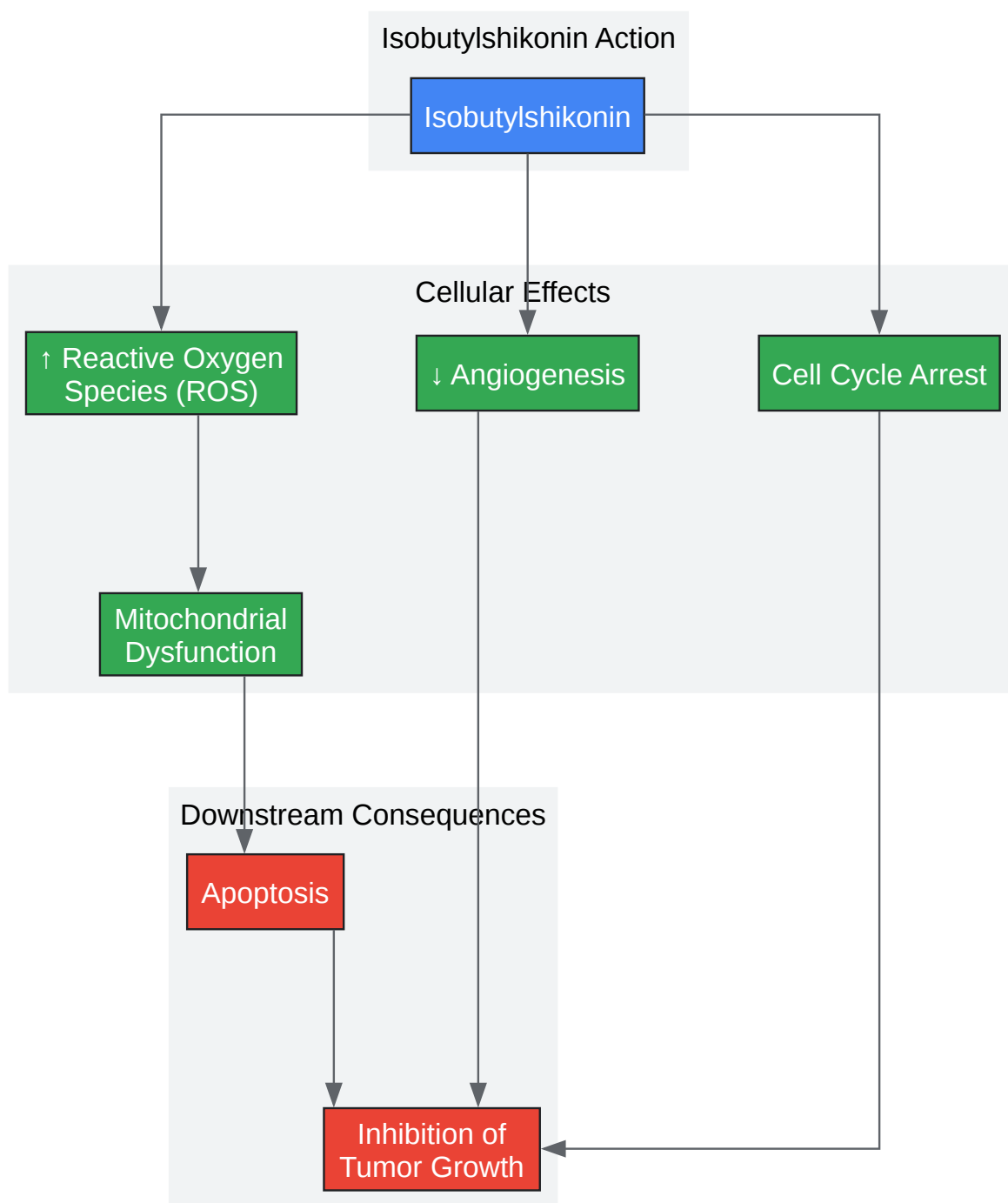
Isobutylshikonin, a naphthoquinone derivative isolated from the root of *Lithospermum erythrorhizon*, is emerging as a potent anticancer agent. As a member of the shikonin family, it shares the core mechanisms of action, including the induction of apoptosis, cell cycle arrest, and inhibition of angiogenesis. Notably, preliminary studies indicate that **isobutylshikonin** may possess significantly higher potency than its parent compound, shikonin, in certain cancer types. This document provides a comprehensive technical overview of the current state of research on **isobutylshikonin**, focusing on its mechanisms of action, quantitative efficacy data, and detailed experimental protocols relevant to its study.

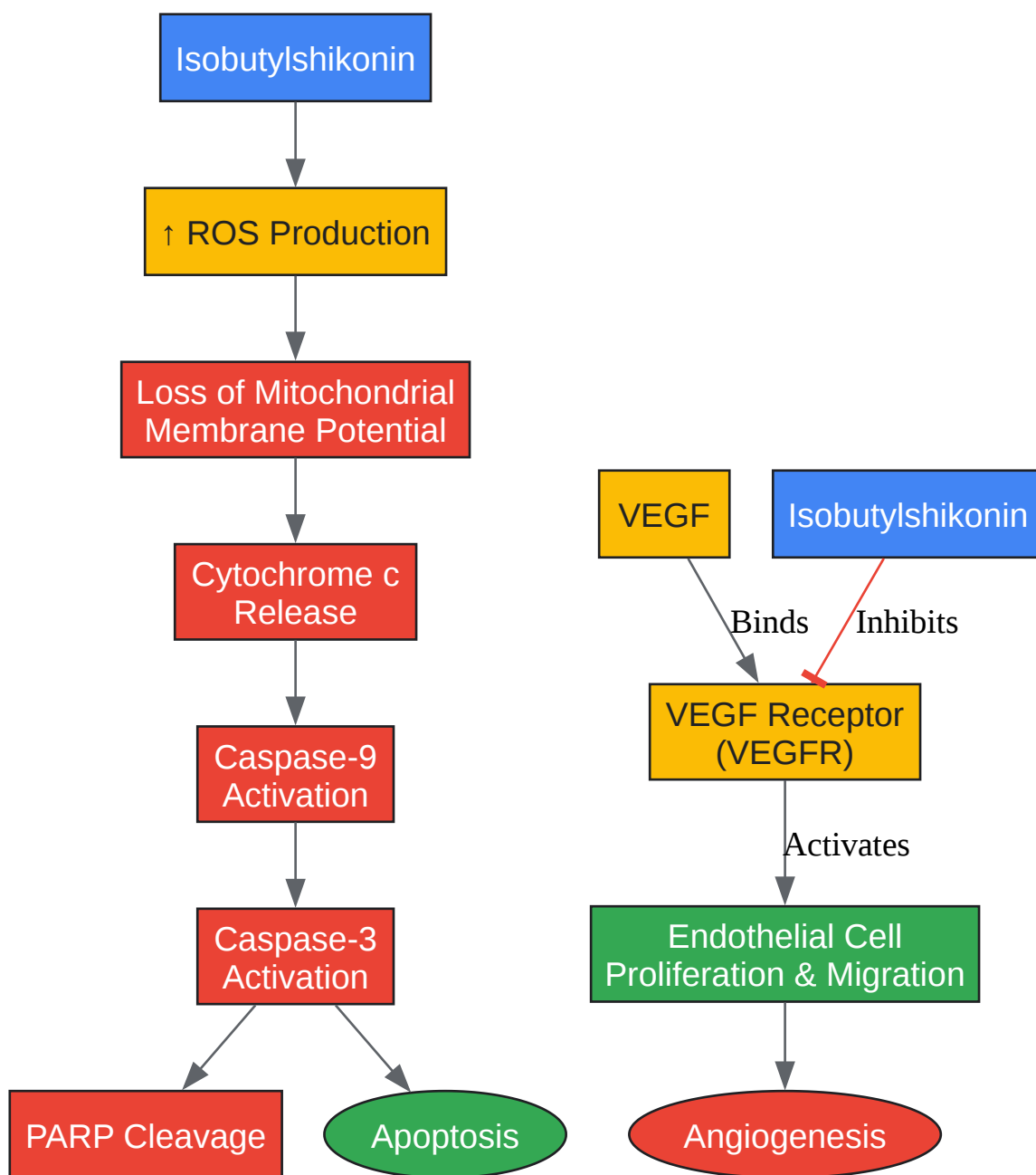
Core Mechanisms of Anticancer Activity

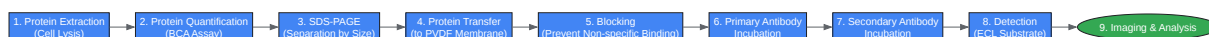
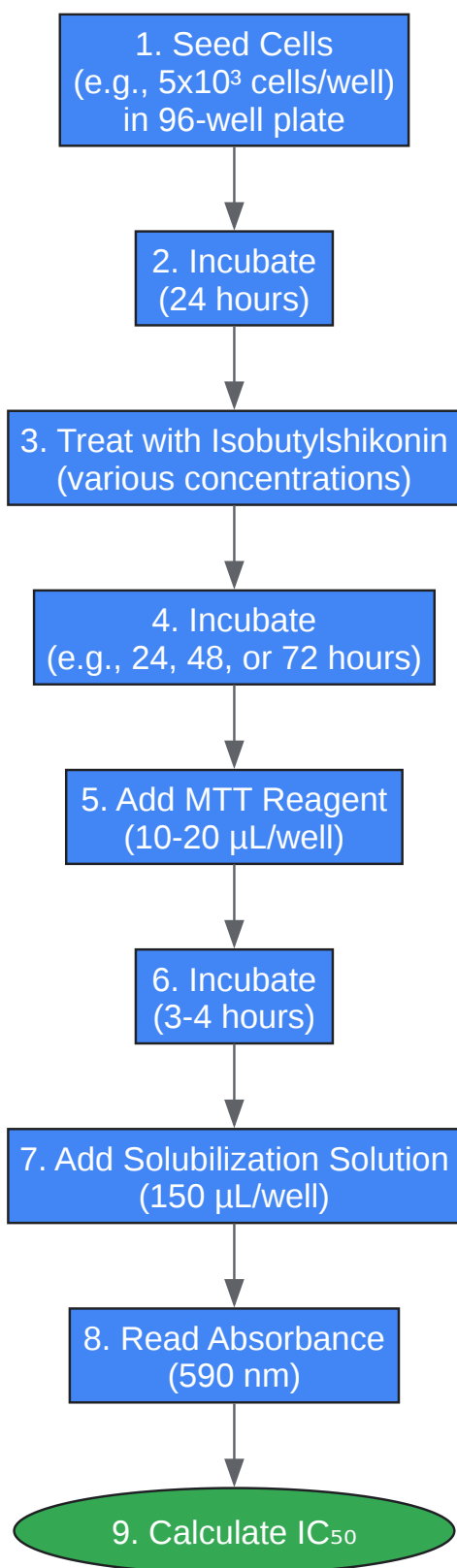
Isobutylshikonin exerts its anticancer effects through a multi-targeted approach, primarily by inducing programmed cell death and inhibiting tumor-supportive processes.

Induction of ROS-Mediated Apoptosis

A primary mechanism is the induction of overwhelming oxidative stress within cancer cells through the generation of Reactive Oxygen Species (ROS). This surge in ROS disrupts mitochondrial function, initiating the intrinsic pathway of apoptosis.







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